

Technical Guide: Synthesis and Characterization of 2-Methyl-4'-phenylbenzophenone

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Compound of Interest

Compound Name: 2-Methyl-4'-phenylbenzophenone

CAS No.: 85296-08-8

Cat. No.: B3057813

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Executive Summary

Target Molecule: **2-Methyl-4'-phenylbenzophenone** (C₂₀H₁₆O) CAS Registry Number: Not widely listed; analogue 4-Phenylbenzophenone is 2128-93-0 Molecular Weight: 272.34 g/mol
Primary Application: Photoinitiator (Type II), UV-absorber intermediate, and scaffold for non-steroidal anti-inflammatory drug (NSAID) analogues.^{[1][2]}

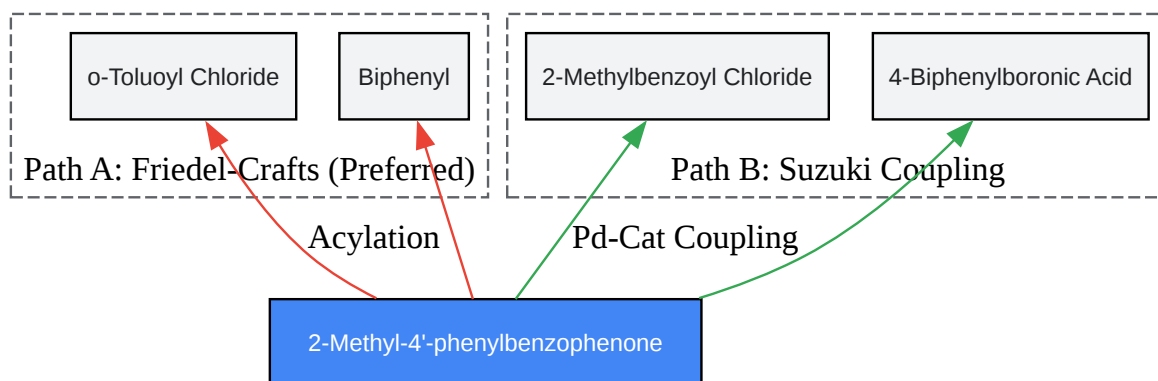
This guide delineates two synthetic pathways: a robust Friedel-Crafts Acylation for gram-to-kilogram scale production and a Suzuki-Miyaura Cross-Coupling for high-precision library synthesis. The 2-methyl substitution on the benzophenone core introduces steric twist and enables photoenolization, a critical photochemical property distinct from the unsubstituted analogue.

Retrosynthetic Analysis & Strategy

To design the optimal route, we deconstruct the target molecule at the carbonyl bridge.

Strategic Disconnections

- Path A (Acylation): Disconnection of the carbonyl-aryl bond.[2] This suggests an electrophilic aromatic substitution between an activated acyl chloride and a nucleophilic biphenyl ring.
- Path B (Organometallic): Disconnection of the biaryl bond or the carbonyl-aryl bond via transition-metal catalysis.



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Caption: Retrosynthetic disconnection showing the convergent assembly via Friedel-Crafts acylation (Path A) or Suzuki coupling (Path B).

Method A: Friedel-Crafts Acylation (Primary Protocol)[2]

This is the preferred method for scale-up due to reagent availability and cost-efficiency.

Reaction Logic

- Electrophile: o-Toluoyl cation (generated from o-toluoyl chloride + AlCl_3).
- Nucleophile: Biphenyl.
- Regioselectivity: The o-toluoyl group is bulky. Biphenyl directs ortho/para. Steric hindrance at the ortho position of biphenyl strongly favors substitution at the para (4') position, yielding the desired **2-methyl-4'-phenylbenzophenone** with high selectivity (>95%).[2]

Reagents & Materials

Reagent	Equiv.	Role	Notes
Biphenyl	1.0	Substrate	Recrystallize if impure.
o-Toluoyl Chloride	1.1	Acylating Agent	Moisture sensitive; handle under N ₂ .
Aluminum Chloride (AlCl ₃)	1.2	Lewis Acid Catalyst	Must be anhydrous/yellowish powder.[2]
Dichloromethane (DCM)	Solvent	Medium	Anhydrous; stabilizes the acylium ion.[2]
1M HCl (aq)	Quench	Workup	Exothermic hydrolysis of Al-complex.[2]

Experimental Protocol

Step 1: Catalyst Activation[2]

- Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and pressure-equalizing addition funnel.
- Flush with Nitrogen (N₂) for 15 minutes.
- Charge the flask with AlCl₃ (16.0 g, 120 mmol) and DCM (50 mL). Cool to 0°C in an ice bath.

Step 2: Acylium Ion Formation

- Dissolve o-Toluoyl Chloride (17.0 g, 110 mmol) in DCM (20 mL).
- Add this solution dropwise to the AlCl₃ suspension over 20 minutes.
 - Observation: The mixture will darken (often orange/red) and evolve HCl gas.[2] Ensure proper venting through a scrubber.
- Stir at 0°C for 30 minutes to ensure complete formation of the acylium complex.

Step 3: Electrophilic Attack

- Dissolve Biphenyl (15.4 g, 100 mmol) in DCM (40 mL).
- Add the biphenyl solution dropwise to the reaction mixture at 0–5°C.
 - Critical Parameter: Control addition rate to maintain temperature <10°C. Higher temperatures increase the risk of ortho substitution or poly-acylation.
- Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor by TLC (Hexane:Ethyl Acetate 9:1).[2]

Step 4: Quenching & Isolation

- Pour the reaction mixture slowly onto 200 g of crushed ice/conc. HCl (50 mL) mixture with vigorous stirring.
 - Safety: Highly exothermic.
- Separate the organic layer.[3][4] Extract the aqueous layer with DCM (2 x 50 mL).[2]
- Wash combined organics with 1M NaOH (to remove unreacted acid), Water, and Brine.[2]
- Dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure.

Step 5: Purification

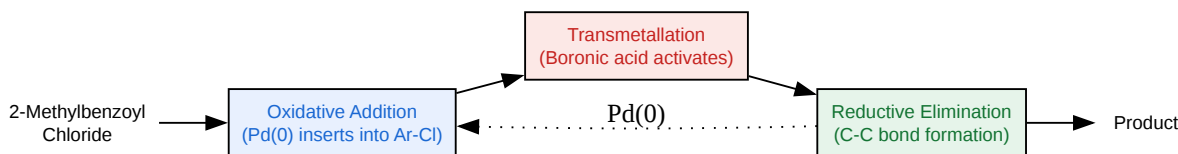
- Recrystallize the crude solid from Ethanol/Hexane (1:1).[2]
- Yield Expectation: 75–85% as off-white crystals.

Method B: Suzuki-Miyaura Coupling (High Precision)[2]

Use this method if the Friedel-Crafts route yields inseparable isomers or if a library of derivatives is required.

Reaction Mechanism

This route utilizes a palladium-catalyzed acyl-Suzuki coupling, avoiding the harsh Lewis acids of Friedel-Crafts.



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Caption: Catalytic cycle for the Pd-catalyzed cross-coupling of acid chlorides and boronic acids.

Protocol Summary

- Reagents: 2-Methylbenzoyl chloride (1.0 equiv), 4-Biphenylboronic acid (1.1 equiv), Pd(PPh₃)₄ (3 mol%), Cs₂CO₃ (2.0 equiv).^[2]
- Solvent: Toluene (anhydrous).^[2]
- Conditions: Reflux (110°C) under Argon for 12 hours.
- Advantage: Strictly controls regiochemistry; the biphenyl group is pre-assembled.

Characterization & Data Analysis

Validation of the structure relies on confirming the ortho-methyl placement and the para-substitution on the biphenyl ring.

Spectroscopic Data Table

Technique	Parameter	Diagnostic Signal	Interpretation
^1H NMR	Methyl Group	δ 2.35 (s, 3H)	Singlet confirms the 2-methyl group is intact and isolated from coupling.
^1H NMR	Aromatic Region	δ 7.20–7.85 (m, 13H)	Complex multiplet. ^[2] Look for AA'BB' pattern of the central phenyl ring (~7.7 ppm) indicating para-substitution. ^[2]
^{13}C NMR	Carbonyl	δ ~198.0 ppm	Typical diaryl ketone shift.
^{13}C NMR	Methyl Carbon	δ ~20.5 ppm	Characteristic benzylic methyl.
FT-IR	C=O Stretch	1658 cm^{-1}	Conjugated ketone. Shifted slightly lower than benzophenone (1665) due to conjugation extension. ^[2]
HRMS	$[\text{M}+\text{H}]^+$	273.1274	Calculated for $\text{C}_{20}\text{H}_{17}\text{O}$: 273.1279. ^[2]

Critical Quality Attribute: Photoenolization

Unlike 4-phenylbenzophenone, **2-methyl-4'-phenylbenzophenone** possesses an ortho-methyl group. Upon UV irradiation, it can undergo intramolecular hydrogen abstraction to form a transient xylylenol (photoenol).^[2]

- Implication: This reduces its efficiency as an intermolecular hydrogen abstractor (Type II photoinitiator) compared to unsubstituted benzophenones but makes it valuable for

stabilizing polymers against UV degradation or in specific photopolymerization kinetics where "self-quenching" is desired.[\[2\]](#)

Safety & Handling (MSDS Highlights)

- o-Toluoyl Chloride: Corrosive, lachrymator. Reacts violently with water to release HCl. Handle only in a fume hood.
- Aluminum Chloride: Hygroscopic and corrosive. Causes severe skin burns.
- DCM: Suspected carcinogen. Use chemically resistant gloves (PVA or Viton; Nitrile offers poor protection against DCM).[\[2\]](#)

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